

An In-depth Technical Guide to 8-Ethoxy-5-nitroquinoline

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Compound of Interest

Compound Name: 8-Ethoxy-5-nitroquinoline

Cat. No.: B182300

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **8-Ethoxy-5-nitroquinoline**, a heterocyclic compound of interest in medicinal chemistry and drug development. Due to the limited availability of published experimental data for this specific molecule, this guide also draws upon information from its close structural analogs, 8-hydroxy-5-nitroquinoline (Nitroxoline) and 8-methoxy-5-nitroquinoline, to provide a predictive profile of its properties and potential biological activities. All information derived from analogous compounds is clearly indicated.

Core Identifiers and Chemical Properties

8-Ethoxy-5-nitroquinoline is a derivative of quinoline, a bicyclic aromatic heterocycle. The presence of the nitro group at position 5 and the ethoxy group at position 8 are key structural features that are expected to influence its chemical and biological properties.

Identifier	Value	Source
CAS Number	19746-57-7	ECHEMI Safety Data Sheet
Molecular Formula	C ₁₁ H ₁₀ N ₂ O ₃	Stenutz
Molecular Weight	218.21 g/mol	Stenutz
IUPAC Name	8-ethoxy-5-nitroquinoline	Stenutz
InChIKey	JKDSYNTJROGHD-UHFFFAOYSA-N	Stenutz
SMILES	CCOc1ccc(c2cccnc12)-- INVALID-LINK--=O	Stenutz

Predicted Physicochemical Properties

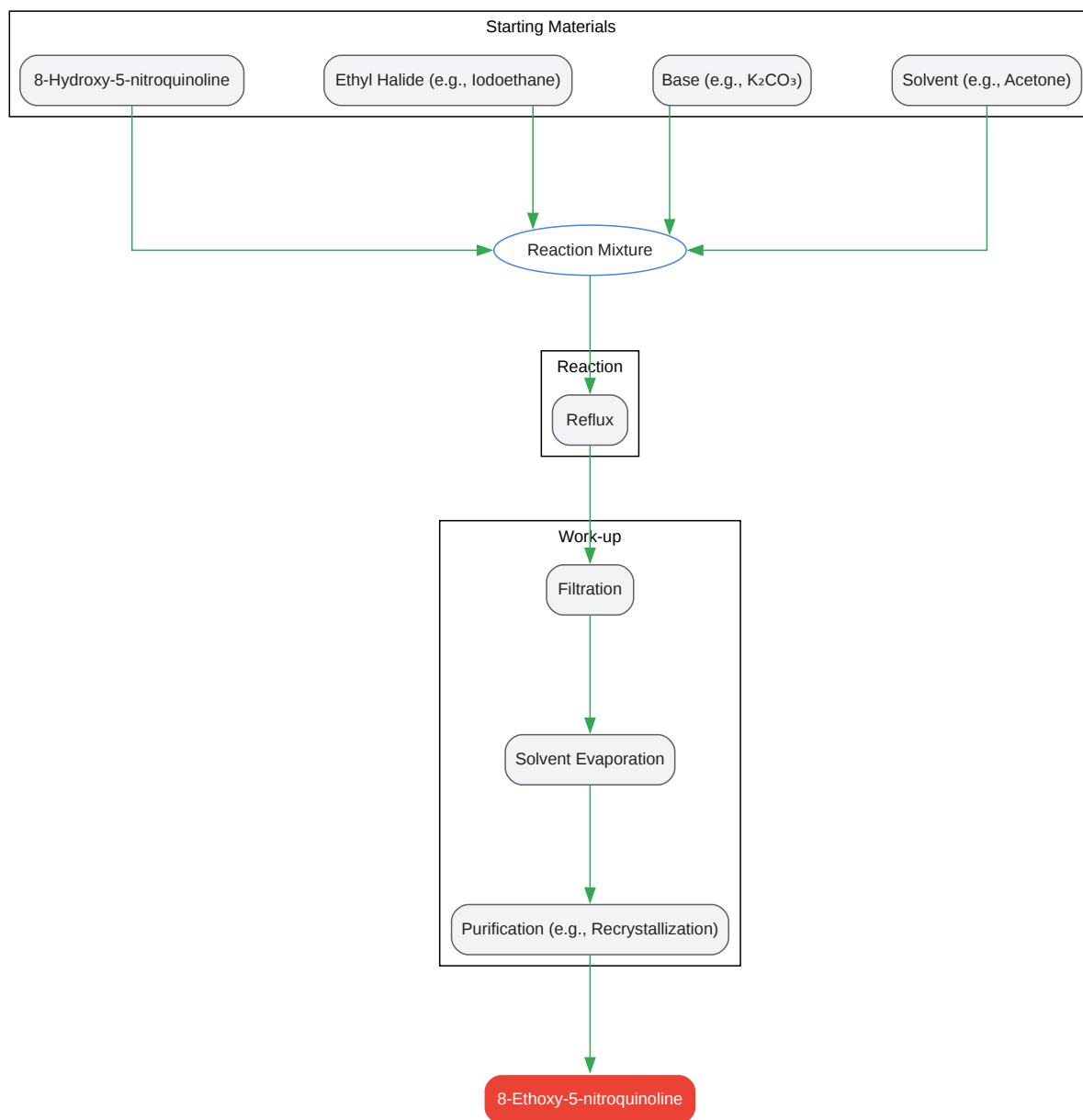
Quantitative data for **8-Ethoxy-5-nitroquinoline** is not readily available. The following table presents predicted physicochemical properties for the closely related 8-Methoxy-5-nitroquinoline, which can serve as an estimate.

Property	Predicted Value (for 8-Methoxy-5-nitroquinoline)	Data Source
Boiling Point	382.1±27.0 °C	ChemicalBook
Density	1.337±0.06 g/cm ³	ChemicalBook
pKa	1.12±0.29	ChemicalBook

Synthesis and Experimental Protocols

A plausible and efficient method for the synthesis of **8-Ethoxy-5-nitroquinoline** is via the Williamson ether synthesis, starting from the commercially available 8-hydroxy-5-nitroquinoline.

Proposed Synthesis of 8-Ethoxy-5-nitroquinoline



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Caption: Proposed Williamson ether synthesis workflow for **8-Ethoxy-5-nitroquinoline**.

Detailed Experimental Protocol (Hypothetical)

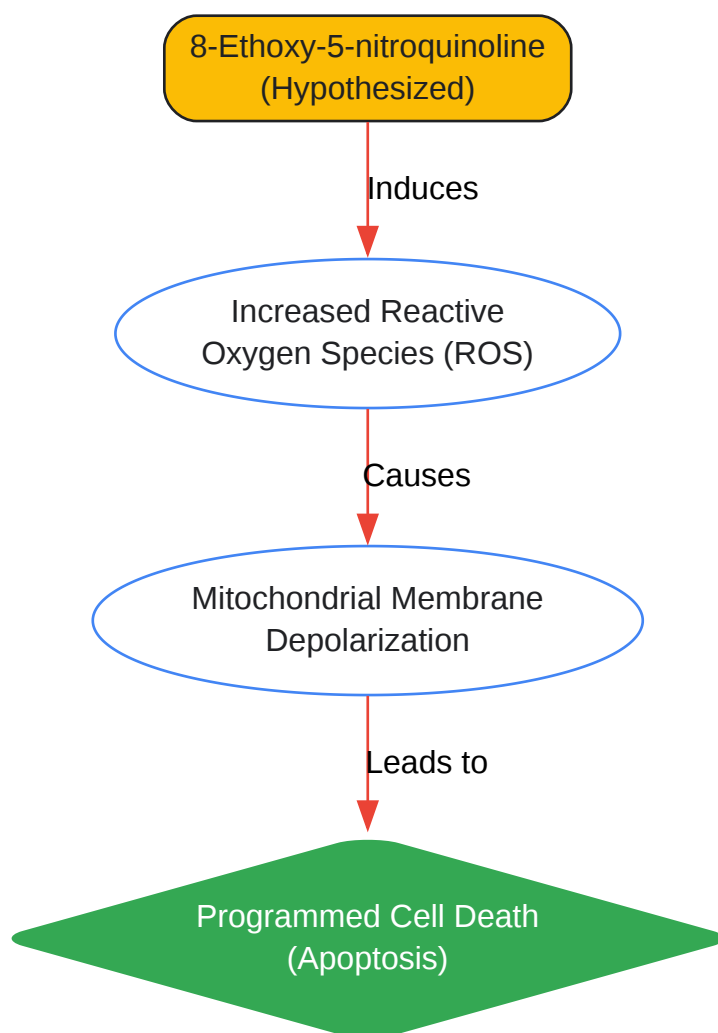
This protocol is based on established procedures for the alkylation of 8-hydroxyquinolines.^[1]

- **Reaction Setup:** To a solution of 8-hydroxy-5-nitroquinoline (1 equivalent) in a suitable solvent such as acetone or DMF, add a base like potassium carbonate (1.5 equivalents).
- **Addition of Alkylating Agent:** While stirring the mixture, add an ethyl halide (e.g., iodoethane or bromoethane) (1.2 equivalents) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to reflux and monitor the progress of the reaction by thin-layer chromatography (TLC). The reaction is typically complete within a few hours.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- **Isolation:** Evaporate the solvent from the filtrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol) to yield pure **8-Ethoxy-5-nitroquinoline**.

Potential Biological Activity and Mechanism of Action

While no specific biological data has been found for **8-Ethoxy-5-nitroquinoline**, its structural analog, 8-hydroxy-5-nitroquinoline (Nitroxoline), is a well-documented antimicrobial and anticancer agent. It is plausible that **8-Ethoxy-5-nitroquinoline** may exhibit similar biological activities.

The established mechanism of action for Nitroxoline involves the induction of oxidative stress through the generation of reactive oxygen species (ROS).^[2] This leads to downstream cellular events such as mitochondrial membrane depolarization and ultimately, programmed cell death.



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Caption: Hypothesized mechanism of action for **8-Ethoxy-5-nitroquinoline** based on its analog, Nitroxoline.

Safety and Handling

Safety data for **8-Ethoxy-5-nitroquinoline** is limited. The following information is based on available safety data sheets and should be handled with caution in a laboratory setting.

Hazard Statement	Description
Acute Toxicity (Oral)	Potentially harmful if swallowed.
Skin Corrosion/Irritation	May cause skin irritation.
Eye Damage/Irritation	May cause serious eye irritation.
Respiratory Irritation	May cause respiratory irritation.

Handling Precautions:

- Use in a well-ventilated area or with local exhaust ventilation.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.

Conclusion and Future Directions

8-Ethoxy-5-nitroquinoline is a compound with potential for further investigation in drug discovery, given the established biological activities of its close analogs. This technical guide provides a summary of its known identifiers and a predictive overview of its synthesis, properties, and potential mechanism of action.

Significant further research is required to experimentally validate the information presented here. Key areas for future investigation include:

- **Definitive Synthesis and Characterization:** Development and publication of a detailed, validated synthetic protocol and full spectroscopic characterization (NMR, IR, Mass Spectrometry).
- **Biological Screening:** In vitro and in vivo studies to determine its antimicrobial, anticancer, and other potential therapeutic activities.

- Mechanism of Action Studies: Elucidation of the precise molecular mechanisms underlying its biological effects.
- Toxicology and Safety Profiling: Comprehensive assessment of its toxicological profile to determine its suitability for further development.

The information compiled in this guide serves as a foundational resource to stimulate and guide future research on **8-Ethoxy-5-nitroquinoline**.

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References

- 1. Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Nitroxoline (5-amino-8-hydroxyquinoline) is more a potent anti-cancer agent than clioquinol (5-chloro-7-iodo-8-quinoline) - PMC [pmc.ncbi.nlm.nih.gov]
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